

# An In-depth Technical Guide to the Physical Characteristics of Methyl Carbamate-d3

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## Compound of Interest

Compound Name: Methyl carbamate-d3

Cat. No.: B12421559

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of **Methyl carbamate-d3**. The information is compiled from various sources to assist researchers and professionals in drug development and other scientific fields. This document presents quantitative data in a structured format, outlines relevant experimental protocols for characterization, and includes a logical workflow diagram for physical property determination.

**Methyl carbamate-d3** is the deuterium-labeled form of Methyl carbamate.<sup>[1][2]</sup> Deuteration, the substitution of hydrogen with deuterium, is a technique used in drug development to potentially alter the pharmacokinetic and metabolic profiles of molecules.<sup>[2][3]</sup>

## Quantitative Data Summary

The physical properties of **Methyl carbamate-d3** are summarized in the table below. For comparative purposes, data for the non-deuterated Methyl carbamate are also included where available.

| Property          | Methyl carbamate-d3  | Methyl carbamate                              |
|-------------------|--|---|
| Molecular Formula | C <sub>2</sub> H <sub>2</sub> D <sub>3</sub> NO <sub>2</sub> [1] | C <sub>2</sub> H <sub>5</sub> NO <sub>2</sub> |
| Molecular Weight  | 78.09 g/mol  | 75.07 g/mol                                   |
| Appearance        | White to off-white solid/powder                                  | White crystals                                |
| Melting Point     | Not explicitly found for d3 version                              | 56-58 °C                                      |
| Boiling Point     | Not explicitly found for d3 version                              | 176-177 °C                                    |
| Density           | Not explicitly found for d3 version                              | 1.14 g/cm <sup>3</sup> , 1.1361 at 56°C       |
| Water Solubility  | 50 mg/mL (with ultrasonic assistance)                            | >100 mg/mL at 19°C, 700 g/L at 20°C           |
| LogP              | -0.7   | -0.66   |
| CAS Number        | 124522-32-3  | 598-55-0                                      |

## Experimental Protocols

The following are generalized experimental methodologies for determining the key physical characteristics of a solid compound like **Methyl carbamate-d3**.

### Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity.

- Apparatus: Capillary tube, melting point apparatus (e.g., Thiele tube or digital melting point device), thermometer, solid sample.
- Procedure:
  - A small, finely powdered sample of the solid is packed into a thin-walled capillary tube.

- The capillary tube is placed in a heating block or oil bath within the melting point apparatus, adjacent to a calibrated thermometer.
- The sample is heated at a controlled rate.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range is the melting point. For a pure substance, this range is typically narrow.

## Determination of Boiling Point

While **Methyl carbamate-d3** is a solid at room temperature, its boiling point can be determined.

- Apparatus: Small test tube, capillary tube (sealed at one end), thermometer, heating bath (e.g., oil bath), sample.
- Procedure:
  - A small amount of the liquid sample (if melted) is placed in a small test tube.
  - A capillary tube, sealed at one end, is inverted and placed into the test tube with the sample.
  - The apparatus is heated gently.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
  - The heating is discontinued, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Determination of Density

For a solid, density can be determined by measuring its mass and the volume it displaces.

- Apparatus: Analytical balance, graduated cylinder or pycnometer, a liquid in which the solid is insoluble (and denser than), solid sample.

- Procedure (Water Displacement Method):
  - The mass of the solid sample is measured using an analytical balance.
  - A graduated cylinder is partially filled with a liquid (e.g., water, if the sample is insoluble) and the initial volume is recorded ( $V_1$ ).
  - The solid sample is carefully submerged in the liquid in the graduated cylinder.
  - The new volume ( $V_2$ ) is recorded. The volume of the solid is the difference ( $V_2 - V_1$ ).
  - The density is calculated by dividing the mass of the solid by its volume.

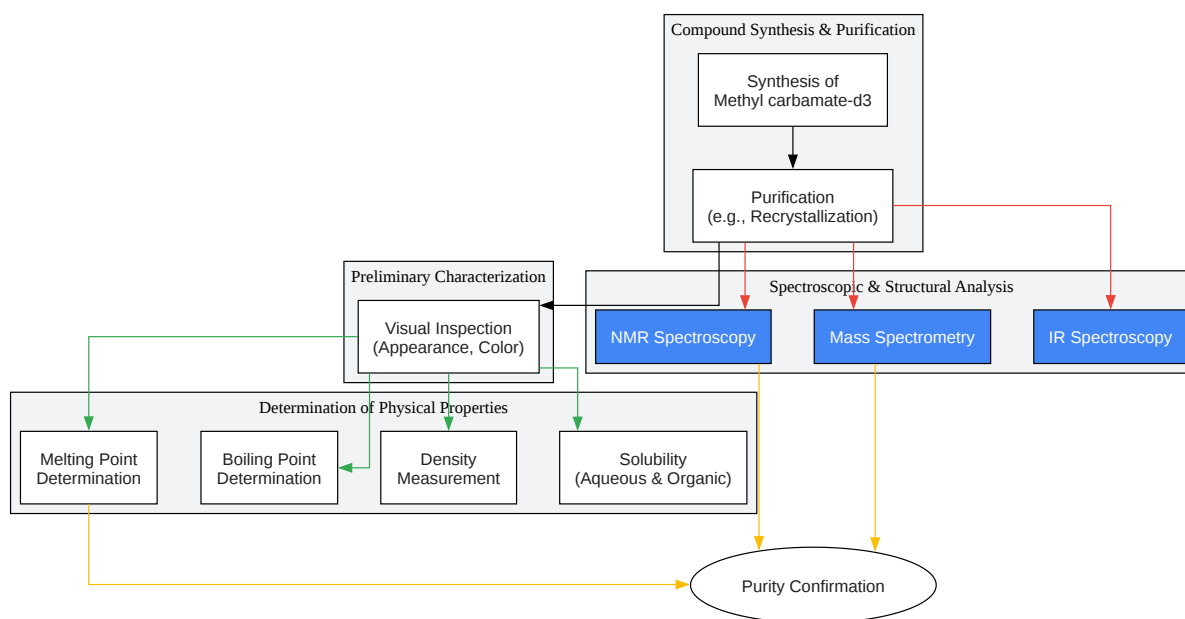
## Determination of Solubility

The shake-flask method is a common technique to determine the equilibrium solubility of a compound.

- Apparatus: Sealed, temperature-controlled container (e.g., glass vial), shaker or magnetic stirrer, centrifugation and filtration equipment (e.g., PTFE syringe filter), analytical instrument for quantification (e.g., HPLC), solid sample, and solvent.
- Procedure:
  - An excess amount of the solid compound is added to a known volume of the solvent in a sealed container.
  - The container is agitated at a constant temperature for an extended period (e.g., 24-72 hours) to ensure equilibrium is reached.
  - The undissolved solid is separated from the saturated solution by centrifugation and filtration.
  - The concentration of the solute in the clear filtrate is determined using a suitable analytical method like HPLC.
  - The solubility is reported in units such as mg/mL or mol/L at the specified temperature.

## Mandatory Visualization

The following diagram illustrates a logical workflow for the physical characterization of a chemical compound.



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